

4,5-Dimethylthiazole: A Technical Guide to Laboratory Safety and Toxicology

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Compound of Interest

Compound Name: 4,5-Dimethylthiazole

Cat. No.: B1345194

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides comprehensive safety and toxicology information for the laboratory use of **4,5-Dimethylthiazole** (CAS No. 3581-91-7). The following sections detail the hazardous properties, toxicological data, safe handling procedures, and emergency protocols associated with this compound, ensuring a secure research environment.

GHS Hazard Identification and Classification

4,5-Dimethylthiazole is classified as a hazardous chemical under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). Researchers must be aware of its potential dangers before handling.

GHS Classification:

- Flammable liquids: Category 3[1][2]
- Acute toxicity, Oral: Category 4[1][2]
- Skin irritation: Category 2[1][2]
- Serious eye damage: Category 1[1][3]
- Specific target organ toxicity - single exposure (Respiratory system): Category 3[1][2]

Signal Word: Danger[1][3]

Hazard Statements:

- H226: Flammable liquid and vapor.[1][2][3]
- H302: Harmful if swallowed.[1][2][4]
- H315: Causes skin irritation.[1][2][5]
- H318: Causes serious eye damage.[1][3]
- H335: May cause respiratory irritation.[1][2][5]

Toxicological Data

The following tables summarize the available quantitative toxicological data for **4,5-Dimethylthiazole**. These values are critical for risk assessment in a laboratory setting.

Table 1: Acute Toxicity Data

Endpoint	Species	Route	Value	Reference
LD50	Rat	Oral	960 mg/kg	[2][3][6]
LD50	Rat (Male, Female)	Gavage	964.90 mg/kg	[6]
LD50	-	Dermal	Not determined	[6]
LC50	-	Inhalation	Not determined	[6]

Table 2: Irritation Data

Endpoint	Result
Skin Irritation	Causes skin irritation[1][2][3]
Eye Irritation	Causes serious eye damage[1][3]

Experimental Protocols

Detailed experimental protocols for the toxicological studies of **4,5-Dimethylthiazole** are not readily available in the public domain. However, standardized guidelines from the Organisation for Economic Co-operation and Development (OECD) are typically followed for such assessments. The following are representative methodologies for the observed toxicological endpoints.

Acute Oral Toxicity - Up-and-Down Procedure (UDP) (as per OECD Test Guideline 425)

This method is a sequential test that uses a minimal number of animals to classify the acute oral toxicity of a substance.

- **Test Animals:** Typically, female rats from a standard laboratory strain are used. Animals are young, healthy adults.
- **Housing and Feeding:** Animals are housed in individual cages with controlled temperature and light cycles. Standard laboratory diet and water are provided ad libitum.
- **Dosage Administration:** The test substance is administered in a single dose by gavage using a stomach tube. The volume administered is kept as low as practical.
- **Procedure:**
 - A single animal is dosed at a starting level just below the best preliminary estimate of the LD50.
 - If the animal survives, the next animal is dosed at a higher level. If it dies, the next animal is dosed at a lower level.
 - The dose for each subsequent animal is adjusted up or down depending on the outcome for the previous animal.
 - This sequence is continued until the stopping criteria are met (typically after observing a specified number of reversals in outcome).

- **Observation Period:** Animals are observed for mortality and clinical signs of toxicity for at least 14 days. Observations include changes in skin, fur, eyes, and mucous membranes, as well as respiratory, circulatory, autonomic, and central nervous system effects.
- **Data Analysis:** The LD50 is calculated using the maximum likelihood method based on the sequence of outcomes.

Acute Dermal Irritation/Corrosion (as per OECD Test Guideline 404)

This test evaluates the potential of a substance to cause skin irritation or corrosion.

- **Test Animals:** Healthy, young adult albino rabbits are typically used.
- **Procedure:**
 - A small area of the animal's back is clipped free of fur.
 - A 0.5 mL (for liquids) or 0.5 g (for solids) dose of the test substance is applied to a small patch of skin (approximately 6 cm²).
 - The treated area is covered with a gauze patch and non-irritating tape.
 - The exposure duration is typically 4 hours.
- **Observation:** After the exposure period, the patch is removed, and the skin is wiped to remove any residual test substance. The skin is then examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.
- **Scoring:** The severity of the skin reactions is scored on a scale of 0 to 4. A substance is identified as an irritant if it produces a mean score of ≥ 2.3 but < 4.0 for either erythema or edema.

Acute Eye Irritation/Corrosion (as per OECD Test Guideline 405)

This test assesses the potential of a substance to cause eye irritation or corrosion.

- Test Animals: Healthy, young adult albino rabbits are typically used.
- Procedure:
 - A single 0.1 mL (for liquids) or 0.1 g (for solids) dose of the test substance is instilled into one eye of the animal. The other eye remains untreated and serves as a control.
 - The eyelids are held together for about one second after instillation.
- Observation: The eyes are examined at 1, 24, 48, and 72 hours after instillation. The cornea, iris, and conjunctiva are evaluated for the degree of opacity, inflammation, and redness.
- Scoring: The severity of the eye reactions is scored. A substance is considered to cause serious eye damage (Category 1) if it produces irreversible tissue damage in the eye or serious physical decay of vision.

Laboratory Safety and Handling

Adherence to strict safety protocols is mandatory when working with **4,5-Dimethylthiazole**. The following workflows and procedures should be implemented.

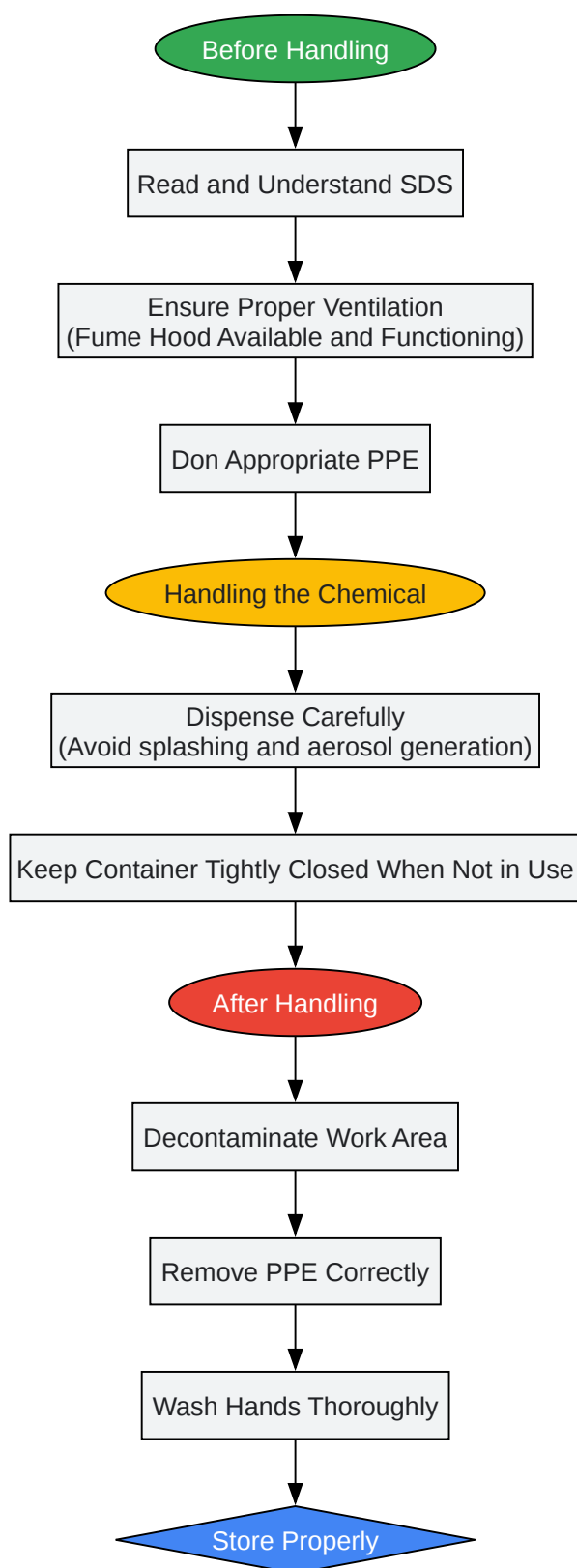
Personal Protective Equipment (PPE)

Required Personal Protective Equipment			
Eye Protection (Safety glasses with side shields or goggles)	Hand Protection (Chemical-resistant gloves, e.g., Nitrile)	Body Protection (Lab coat, closed-toe shoes)	Respiratory Protection (Use in a well-ventilated area or fume hood)

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Caption: Essential personal protective equipment for handling **4,5-Dimethylthiazole**.

Safe Handling Workflow



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Caption: Step-by-step workflow for the safe handling of **4,5-Dimethylthiazole**.

Storage Requirements

Store **4,5-Dimethylthiazole** in a cool, dry, and well-ventilated area away from heat, sparks, open flames, and hot surfaces.[1][2] Keep the container tightly closed.[1][2] It is incompatible with strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[2]

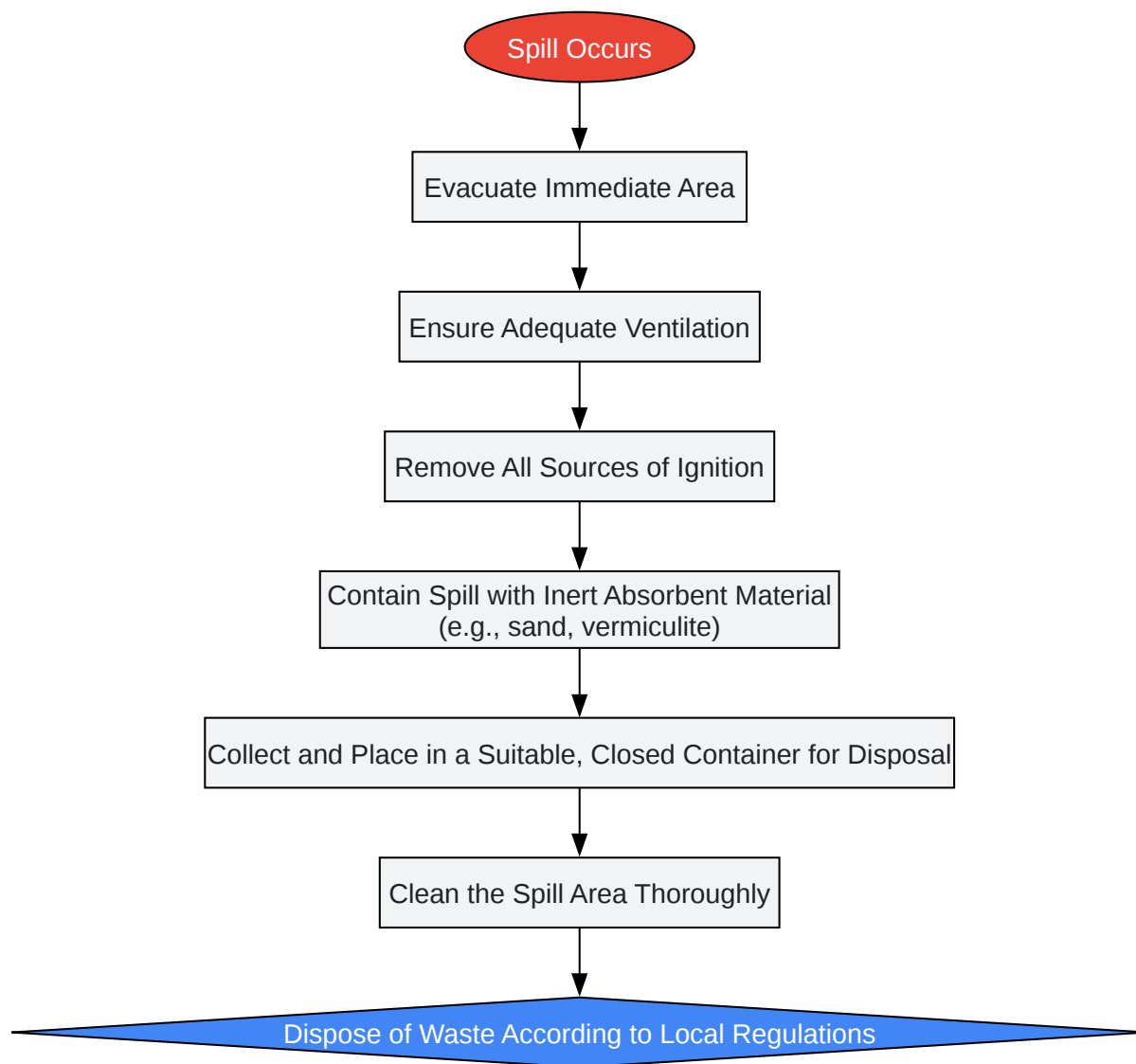
Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency involving **4,5-Dimethylthiazole**.

First-Aid Measures

- If Swallowed: Call a poison center or doctor if you feel unwell.[1] Rinse mouth.[1] Do NOT induce vomiting without medical advice.[1]
- If on Skin (or hair): Remove/Take off immediately all contaminated clothing. Rinse skin with water/shower.[1] If skin irritation occurs, get medical advice/attention.[1]
- If Inhaled: Remove person to fresh air and keep comfortable for breathing.[1]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1] Immediately call a poison center or doctor.[1]

Spill Response Protocol



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Caption: Protocol for responding to a spill of **4,5-Dimethylthiazole**.

Physical and Chemical Properties

Table 3: Physical and Chemical Properties of **4,5-Dimethylthiazole**

Property	Value	Reference
Molecular Formula	C5H7NS	[1]
Molecular Weight	113.18 g/mol	[1][4]
Appearance	Yellow liquid	[1]
Boiling Point	158 °C	[1]
Flash Point	51 °C (closed cup)	[1]
Density	1.07 g/mL at 25 °C	
Refractive Index	n _{20/D} 1.521	

This guide is intended for use by qualified individuals trained in handling hazardous chemicals. Always refer to the most current Safety Data Sheet (SDS) for **4,5-Dimethylthiazole** before use.

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